

# An In-depth Technical Guide to Dipropyl Maleate: Suppliers, Commercial Availability, and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dipropyl maleate*

Cat. No.: *B3050212*

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This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on **dipropyl maleate**. It covers key suppliers, commercial availability, and detailed technical data. The guide also provides experimental protocols for synthesis, purification, and key chemical reactions, offering a practical framework for laboratory applications.

## Introduction to Dipropyl Maleate

**Dipropyl maleate** (CAS No. 2432-63-5) is the diester of maleic acid and propanol.<sup>[1]</sup> Its chemical structure, featuring a cis-double bond and two propyl ester groups, makes it a versatile intermediate in organic synthesis.<sup>[2]</sup> While specific applications in drug development are not extensively documented, its structural analogs, such as dibutyl maleate and diethyl maleate, are utilized as plasticizers in pharmaceutical coatings and as intermediates in the synthesis of active pharmaceutical ingredients.<sup>[3][4]</sup> The reactivity of the electron-deficient double bond allows for its participation in various chemical transformations, including polymerization and cycloaddition reactions.<sup>[2]</sup>

## Key Suppliers and Commercial Availability

**Dipropyl maleate** is commercially available from a range of suppliers, primarily catering to the research and chemical synthesis markets. The compound is typically available in laboratory quantities, with options for bulk purchasing from some manufacturers.

Table 1: Key Suppliers of **Dipropyl Maleate**

Supplier	Country	Contact Information	Notes
Sigma-Aldrich (Merck)	Global	--INVALID-LINK--	Offers dipropyl maleate for research purposes.
Hefei TNJ Chemical Industry Co.,Ltd.	China	--INVALID-LINK--	Manufacturer and supplier.[5][6]
Hangzhou Yuhao Chemical Technology Co., Ltd.	China	--INVALID-LINK--	Supplier of chemical intermediates.[5]
Career Henan Chemica Co.	China	--INVALID-LINK--	Supplier of fine chemicals.[5]
SKYRUN INDUSTRIAL CO.,LTD.	China	--INVALID-LINK--	Offers spot supply of dipropyl maleate.[2]
Dayang Chem (Hangzhou) Co.,Ltd.	China	+86-571-88938639	Specializes in pharmaceutical intermediates.[7]
Chemos GmbH & Co. KG	Germany	N/A	European supplier.[8]

## Physicochemical and Spectroscopic Data

A thorough understanding of the physicochemical and spectroscopic properties of **dipropyl maleate** is essential for its application in research and development. The following tables summarize key quantitative data.

Table 2: Physicochemical Properties of **Dipropyl Maleate**

Property	Value	Reference
CAS Number	2432-63-5	<a href="#">[1]</a>
Molecular Formula	C10H16O4	<a href="#">[1]</a>
Molecular Weight	200.23 g/mol	<a href="#">[1]</a>
Boiling Point	257.96°C (rough estimate)	<a href="#">[2]</a>
Density	1.0245 g/cm <sup>3</sup>	<a href="#">[2]</a>
Refractive Index	1.4434 (estimate)	<a href="#">[2]</a>
Flash Point	119.6°C	<a href="#">[2]</a>

Table 3: Spectroscopic Data for **Dipropyl Maleate** Analog (Diisopropyl Maleate)

Note: Spectroscopic data for the closely related analog, diisopropyl maleate, is provided as a reference.

Parameter	Value
<sup>1</sup> H NMR (CDCl <sub>3</sub> , 400 MHz)	
Chemical Shift ( $\delta$ )	Multiplicity
~6.1 ppm	Singlet
~5.0 ppm	Septet
~1.2 ppm	Doublet
<sup>13</sup> C NMR (CDCl <sub>3</sub> , 100 MHz)	
Chemical Shift ( $\delta$ )	Assignment
~165 ppm	Carbonyl Carbon (-C=O)
~130 ppm	Olefinic Carbon (-CH=CH-)
~68 ppm	Methine Carbon (-CH(CH <sub>3</sub> ) <sub>2</sub> )
~22 ppm	Methyl Carbon (-CH(CH <sub>3</sub> ) <sub>2</sub> )
Infrared (IR) Spectroscopy	
Wavenumber (cm <sup>-1</sup> )	Assignment
~1720 cm <sup>-1</sup>	C=O Stretch (Ester)
~1640 cm <sup>-1</sup>	C=C Stretch (Olefin)
~1150 cm <sup>-1</sup>	C-O Stretch (Ester)
Mass Spectrometry (MS)	
Molecular Ion Peak (M <sup>+</sup> )	m/z = 200

## Experimental Protocols

The following sections provide detailed methodologies for the synthesis, purification, and key reactions of **dipropyl maleate**. Where specific protocols for **dipropyl maleate** are not readily available, methods for the analogous diisopropyl maleate are presented and can be adapted.

## Synthesis of Dipropyl Maleate via Fischer Esterification

This protocol describes the synthesis of **dipropyl maleate** through the acid-catalyzed esterification of maleic anhydride with propanol.

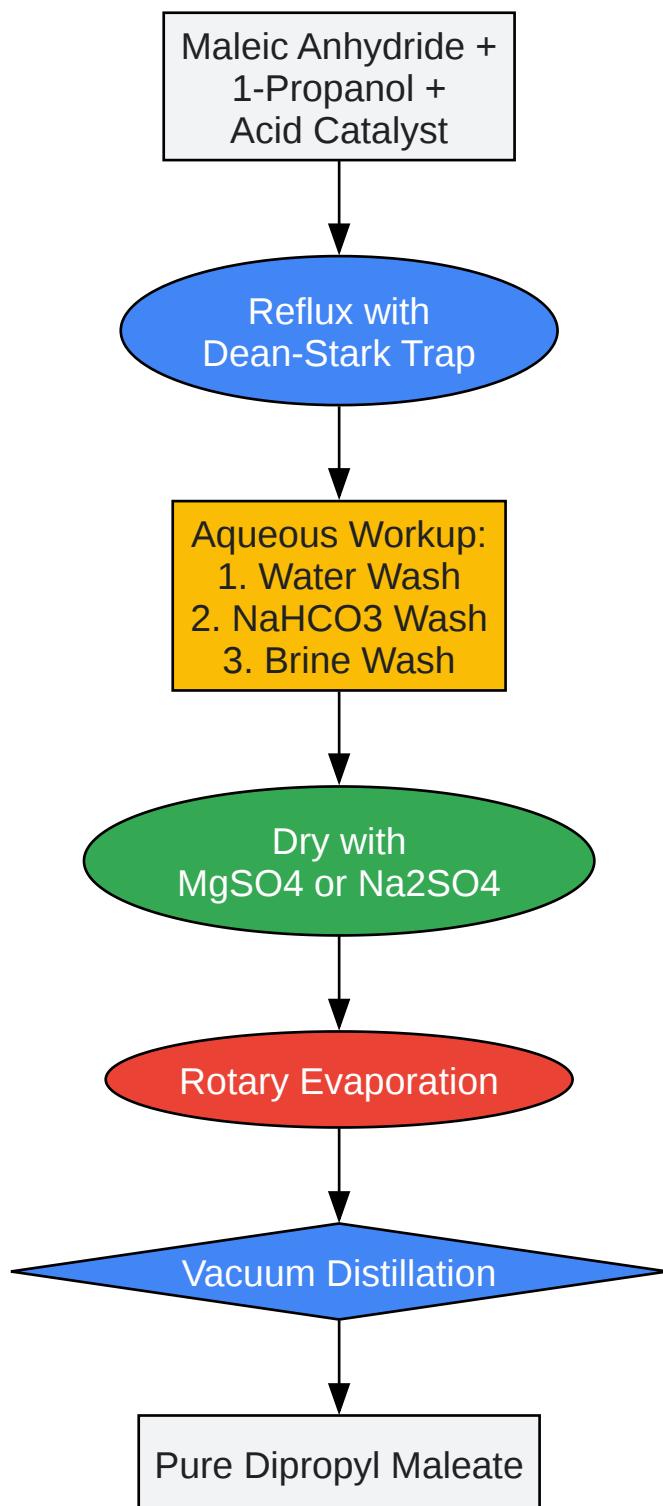
#### Materials:

- Maleic anhydride
- 1-Propanol (anhydrous)
- Concentrated sulfuric acid ( $H_2SO_4$ ) or p-toluenesulfonic acid (p-TsOH)
- Saturated sodium bicarbonate solution ( $NaHCO_3$ )
- Brine
- Anhydrous magnesium sulfate ( $MgSO_4$ ) or sodium sulfate ( $Na_2SO_4$ )

#### Procedure:

- In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, dissolve maleic anhydride in an excess of 1-propanol.
- Carefully add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid to the reaction mixture.
- Heat the mixture to reflux and collect the water generated during the reaction in the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, cool the mixture to room temperature.
- Transfer the reaction mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.

- Filter the drying agent and remove the excess propanol under reduced pressure using a rotary evaporator.
- Purify the crude **dipropyl maleate** by vacuum distillation to obtain the final product.



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### Synthesis of **Dipropyl Maleate** Workflow

## Purity Assessment by Gas Chromatography (GC)

This section details a general protocol for determining the purity of **dipropyl maleate** using gas chromatography with flame ionization detection (GC-FID).

#### Instrumentation:

- Gas chromatograph equipped with a flame ionization detector (FID)
- Capillary column (e.g., DB-5 or equivalent)

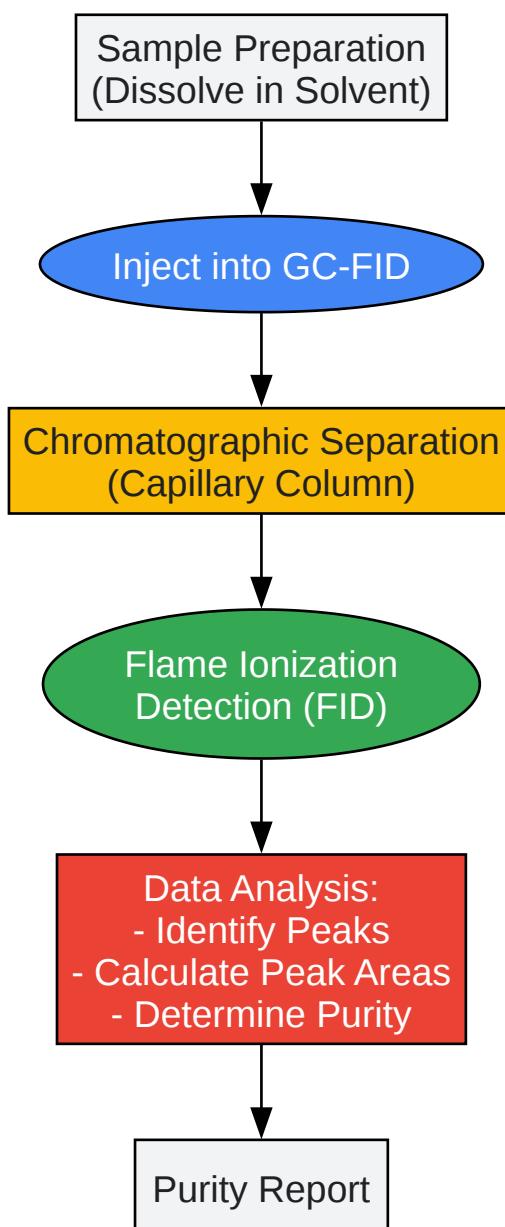
#### Chromatographic Conditions:

- Injector Temperature: 250°C
- Detector Temperature: 270°C
- Carrier Gas: Helium or Nitrogen at a constant flow rate (e.g., 1 mL/min)
- Oven Temperature Program:
  - Initial temperature: 60°C, hold for 2 minutes
  - Ramp: 10°C/min to 220°C
  - Hold: 5 minutes at 220°C
- Injection Volume: 1  $\mu$ L
- Split Ratio: 50:1

#### Procedure:

- Prepare a standard solution of **dipropyl maleate** in a suitable solvent (e.g., acetone or dichloromethane).

- Prepare a sample solution of the synthesized **dipropyl maleate** at the same concentration.
- Inject the standard and sample solutions into the GC system.
- Analyze the resulting chromatograms to determine the retention time of **dipropyl maleate** and identify any impurities.
- Calculate the purity of the sample by comparing the peak area of **dipropyl maleate** to the total peak area of all components in the chromatogram.



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## GC Purity Analysis Workflow

## Applications in Polymer Chemistry and Potential in Drug Delivery

While direct applications of **dipropyl maleate** in drug delivery are still emerging, its role in polymer chemistry suggests potential avenues for exploration. Dialkyl maleates are known to be used as comonomers and plasticizers in the synthesis of various polymers.<sup>[3]</sup> For instance, the copolymerization of maleate esters with vinyl acetate can be employed to create polymers with tailored properties for coatings and adhesives.<sup>[4]</sup>

In the context of drug delivery, such polymers could be functionalized to create biocompatible and biodegradable drug carriers, such as polymeric micelles or nanoparticles. The ester linkages in the polymer backbone would be susceptible to hydrolysis, allowing for controlled drug release. Further research is warranted to explore the potential of **dipropyl maleate**-containing polymers in drug formulation and controlled release systems.

## Safety and Handling

**Dipropyl maleate** should be handled in accordance with standard laboratory safety procedures. It is advisable to consult the Safety Data Sheet (SDS) provided by the supplier for detailed information on hazards, handling, and disposal. Based on data for analogous compounds, it may cause skin and eye irritation.<sup>[9]</sup> Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.

This technical guide provides a foundational understanding of **dipropyl maleate** for its application in research and development. The provided protocols and data can serve as a starting point for further investigation into its chemical reactivity and potential uses in drug development and materials science.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)